

Nisotirostide: A Deep Dive into its Molecular Architecture and Synthetic Pathway

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nisotirostide

Cat. No.: B15617529

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Nisotirostide (also known as LY3457263) is a synthetic peptide analog of Peptide YY (PYY) currently under investigation by Eli Lilly and Company for its therapeutic potential in metabolic diseases. As a long-acting agonist of the Neuropeptide Y receptor type 2 (Y2R), **Nisotirostide** holds promise for the treatment of conditions such as type 2 diabetes and obesity. This technical guide provides a comprehensive overview of its molecular structure and a detailed exploration of its probable synthesis pathway, based on established methodologies for similar acylated peptides.

Molecular Structure

Nisotirostide is a complex biomolecule composed of a 34-amino acid peptide backbone, which is further modified by the attachment of a fatty acid moiety. This structural modification is a key feature, designed to enhance the pharmacokinetic profile of the peptide, prolonging its half-life and enabling less frequent administration.

The primary structure of the peptide component of **Nisotirostide** is a meticulously designed sequence of amino acids. The entire molecule is C-terminally amidated. A significant modification is the acylation of the lysine residue at position 5 with a linker and a fatty acid. This modification consists of two gamma-glutamic acid (Ggu) units and an 18-oxo-octadecanoic acid (Oaa) moiety, connected via an amide bridge.

Table 1: Molecular Properties of **Nisotirostide**

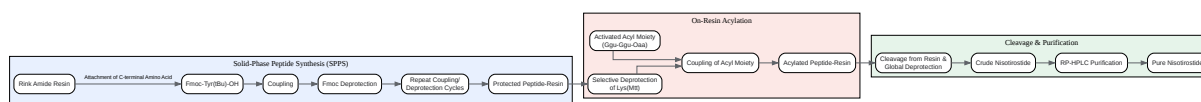
Property	Value	Source(s)
Molecular Formula	C230H343N59O65	[1] [2] [3]
Molecular Weight	Approximately 4974.5 g/mol	[1] [2] [3]
Peptide Sequence (Chain 1)	PKPEKPGEDASPEEWQRYY AELRHLYLNWLTRQRY-NH2	[1]
Modification (on Lys5)	Ggu-Ggu-Oaa (Amide bridge)	[1]

Synthesis Pathway

While the precise, proprietary synthesis protocol for **Nisotirostide** is not publicly available, a plausible and detailed synthesis pathway can be constructed based on established principles of solid-phase peptide synthesis (SPPS) and subsequent chemical modifications commonly employed for acylated peptides.

The synthesis of **Nisotirostide** can be logically divided into three main stages:

- **Solid-Phase Peptide Synthesis (SPPS) of the Peptide Backbone:** The linear peptide chain is assembled on a solid support (resin).
- **On-Resin Acylation of the Lysine Side Chain:** The fatty acid moiety is selectively attached to the lysine residue while the peptide is still anchored to the resin.
- **Cleavage, Deprotection, and Purification:** The final peptide is cleaved from the resin, all protecting groups are removed, and the crude product is purified to a high degree.



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